

# Application Notes: Isobutyryl Chloride in the Synthesis of Pharmaceutical Intermediates

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## Compound of Interest

Compound Name: *Isobutyryl chloride*

Cat. No.: *B124287*

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## Introduction

**Isobutyryl chloride** (CAS No: 79-30-1), also known as 2-methylpropanoyl chloride, is a highly reactive acylating agent and a crucial building block in organic synthesis.<sup>[1][2]</sup> Its chemical formula is  $(CH_3)_2CHCOCl$ .<sup>[3]</sup> Due to its ability to readily introduce the isobutyryl group into various molecules, it serves as a versatile intermediate in the production of a wide range of active pharmaceutical ingredients (APIs) and their precursors.<sup>[2][4]</sup> This colorless liquid with a pungent odor is particularly valuable in synthesizing esters, amides, and ketones through nucleophilic acyl substitution reactions.<sup>[5][6]</sup> Its applications span the development of anti-inflammatory drugs, antiviral agents (specifically anti-AIDS drugs), and antihypertensive medications.<sup>[1][5]</sup> These notes provide detailed protocols and data for researchers, scientists, and drug development professionals utilizing **isobutyryl chloride** in pharmaceutical synthesis.

## Data Presentation

### Table 1: Physicochemical Properties of Isobutyryl Chloride

Property	Value	References
CAS Number	79-30-1	<a href="#">[1]</a>
Molecular Formula	C <sub>4</sub> H <sub>7</sub> ClO	<a href="#">[5]</a>
Molecular Weight	106.55 g/mol	<a href="#">[3]</a> <a href="#">[4]</a>
Appearance	Colorless liquid	<a href="#">[3]</a> <a href="#">[5]</a>
Density	1.017 g/mL at 25 °C	
Boiling Point	91-93 °C	<a href="#">[3]</a>
Melting Point	-90 °C	<a href="#">[3]</a>
Refractive Index	n <sub>20/D</sub> 1.407	
Flash Point	9 °C	<a href="#">[5]</a>

**Table 2: Summary of Reported Yields in Reactions Involving Isobutyryl Chloride**

Reaction	Product	Yield (%)	Conditions / Notes	References
Synthesis of Isobutryl Chloride	Isobutryl Chloride	90%	From isobutyric acid and thionyl chloride	[2][7]
Synthesis of Isobutryl Chloride	Isobutryl Chloride	99.76%	From isobutyric acid, trichloroacetonitrile, and triphenylphosphine	[8]
Amidation	Isobutyramide	Not specified	Reaction with concentrated aqueous ammonia	[7]
Esterification	Vanillin Isobutyrate	90%	Reaction with vanillin in 1,2-dichloroethane with triethylamine	[9]

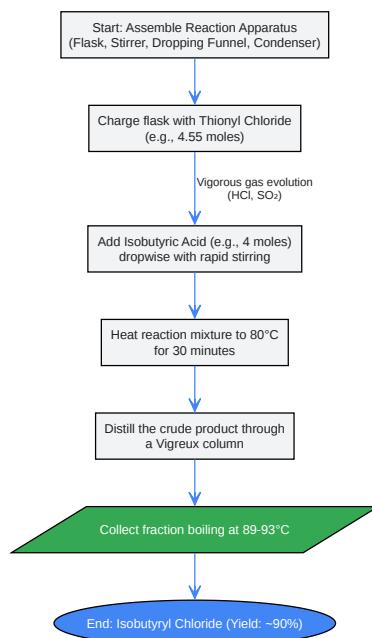
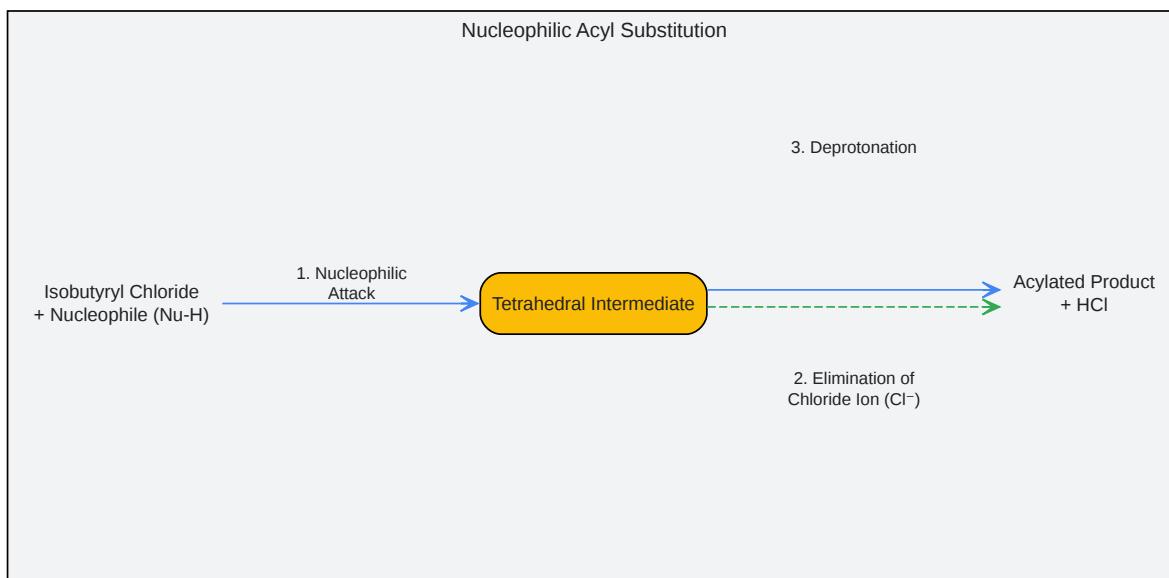
## Core Applications and Mechanisms

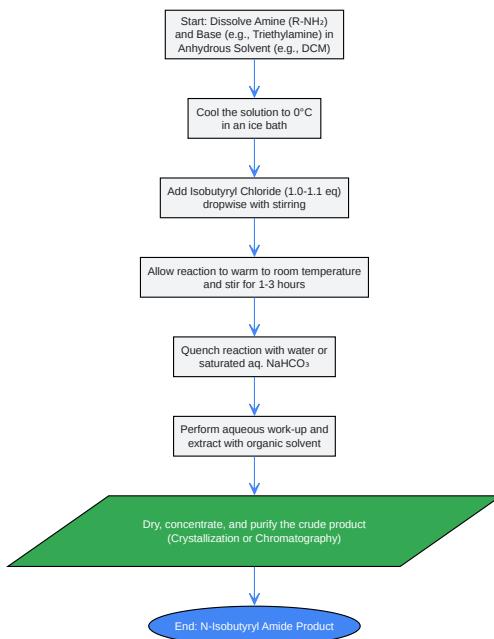
**Isobutryl chloride**'s high reactivity stems from the electrophilic carbonyl carbon, making it an excellent acylating agent for nucleophiles like amines, alcohols, and aromatic rings.[2][10]

- N-Acylation (Amide Synthesis): The reaction with primary or secondary amines produces N-substituted isobutyramides. This is a fundamental transformation for creating amide linkages present in many pharmaceutical compounds. The reaction is typically rapid and exothermic. [11]
- O-Acylation (Ester Synthesis): Alcohols react with **isobutryl chloride** to form isobutyrate esters, which can be important intermediates or final products. The reaction is often performed under anhydrous conditions, with a base like pyridine to neutralize the HCl byproduct.[10][12]

- C-Acylation (Friedel-Crafts Acylation): In the presence of a Lewis acid catalyst, **isobutyryl chloride** can acylate aromatic compounds to form aryl isopropyl ketones, a common scaffold in medicinal chemistry.[2]

The general mechanism for these transformations is a nucleophilic acyl substitution, which proceeds through a tetrahedral intermediate.





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